

alpha-methylserine-O-phosphate CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *alpha-methylserine-O-phosphate*

Cat. No.: *B1662262*

[Get Quote](#)

Technical Guide: α -Methylserine-O-phosphate

This technical guide provides an in-depth overview of α -methylserine-O-phosphate, a key substrate analog used in biochemical assays, particularly in the context of drug discovery targeting protein tyrosine phosphatases. This document is intended for researchers, scientists, and drug development professionals.

Compound Identification

Identifier	Value
Compound Name	α -Methylserine-O-phosphate
CAS Number	136449-21-9
Synonyms	O-Phospho- α -methylserine, (2S)-2-Amino-2-(phosphonooxymethyl)propanoic acid

Biochemical Data

α -Methylserine-O-phosphate serves as a stable substrate for various phosphatases. Its resistance to non-enzymatic hydrolysis makes it a reliable tool for high-throughput screening and enzyme kinetics. The following table summarizes key quantitative data related to its use with Protein Tyrosine Phosphatase 1B (PTP1B), a major target in diabetes and obesity research.

Parameter	Value	Enzyme	Notes
Michaelis Constant (Km)	1.4 mM	PTP1B	Represents the substrate concentration at which the reaction rate is half of Vmax.
Assay Concentration	2 mM	PTP1B	Typical substrate concentration used in PTP1B inhibition assays.

Experimental Protocols

PTP1B Inhibition Assay using α -Methylserine-O-phosphate

This protocol outlines a common method for screening potential inhibitors of PTP1B using α -methylserine-O-phosphate as a substrate. The assay measures the amount of free phosphate released by the enzymatic reaction.

1. Principle:

PTP1B catalyzes the hydrolysis of the phosphate group from α -methylserine-O-phosphate. In the presence of an inhibitor, this activity is reduced. The released inorganic phosphate is quantified using a colorimetric agent, such as Malachite Green, which forms a colored complex with phosphate, allowing for spectrophotometric measurement.

2. Reagents and Buffers:

- Assay Buffer: 50 mM HEPES (pH 7.0), 100 mM NaCl, 1 mM EDTA, 1 mM DTT.
- PTP1B Enzyme: Recombinant human PTP1B, diluted in Assay Buffer to the desired working concentration.
- Substrate: O-Phospho- α -methylserine, prepared as a concentrated stock (e.g., 20 mM in Assay Buffer) and used at a final concentration of 2 mM.

- Test Compound (Inhibitor): Diluted in DMSO or Assay Buffer to various concentrations. A common screening concentration is 50 μ M.
- Detection Reagent: Malachite Green solution.

3. Assay Procedure:

- Plate Setup: Add 2.5 μ L of the test compound solution (or DMSO for control) to the wells of a 96-well microplate.
- Enzyme Addition: Add 50 μ L of the diluted PTP1B enzyme solution to each well.
- Pre-incubation: Gently mix and incubate the plate at 37°C for 15 minutes to allow the test compound to interact with the enzyme.
- Reaction Initiation: Add 50 μ L of the O-Phospho- α -methylserine substrate solution to each well to start the reaction.
- Reaction Incubation: Incubate the plate at 37°C for 30 minutes.
- Reaction Termination and Detection: Stop the reaction by adding 100 μ L of the Malachite Green detection reagent. This reagent will also initiate color development.
- Color Development: Incubate at room temperature for 15-20 minutes.
- Measurement: Read the absorbance at a wavelength of 620 nm or 650 nm using a microplate reader.

4. Data Analysis:

The percentage of inhibition is calculated using the following formula:

$$\% \text{ Inhibition} = [1 - (\text{Absorbance_Inhibitor} - \text{Absorbance_Blank}) / (\text{Absorbance_Control} - \text{Absorbance_Blank})] * 100$$

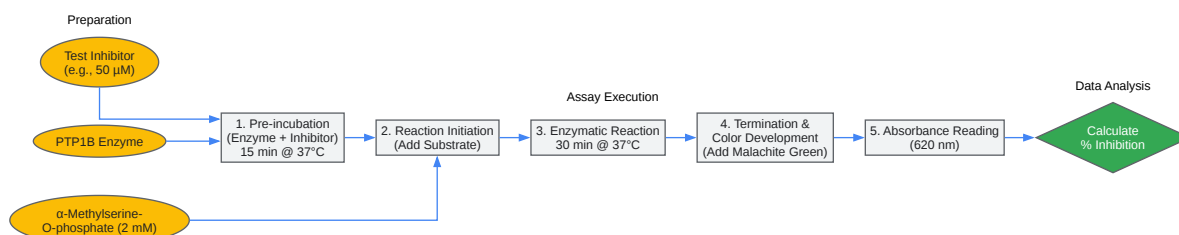
Where:

- Absorbance_Inhibitor is the absorbance of the well with the enzyme, substrate, and test compound.
- Absorbance_Control is the absorbance of the well with the enzyme, substrate, and DMSO (no inhibitor).
- Absorbance_Blank is the absorbance of the well with substrate and buffer only (no enzyme).

Visualizations

Experimental Workflow for PTP1B Inhibition Screening

The following diagram illustrates the sequential steps of the high-throughput screening assay described above.



[Click to download full resolution via product page](#)

Caption: Workflow of a PTP1B enzymatic assay using α-methylserine-O-phosphate.

- To cite this document: BenchChem. [alpha-methylserine-O-phosphate CAS number and synonyms]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1662262#alpha-methylserine-o-phosphate-cas-number-and-synonyms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com